

Technical Profile: 1-(Chloromethoxy)-2-fluoro-3-methylbenzene[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(Chloromethoxy)-2-fluoro-3-methylbenzene

Cat. No.: B13216044

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Executive Summary

1-(Chloromethoxy)-2-fluoro-3-methylbenzene (CAS 1692195-37-1) is a specialized electrophilic alkylating agent used primarily in medicinal chemistry and organic synthesis.[1] Structurally, it is the chloromethyl ether derivative of 2-fluoro-3-methylphenol.[1] Unlike its benzyl chloride analog (1-(chloromethyl)-2-fluoro-3-methylbenzene, CAS 647037-27-2), this compound features an oxygen atom linking the chloromethyl group to the aromatic ring (), imparting significantly higher reactivity due to the alpha-chloroether functionality.[1]

This intermediate is critical for introducing the (2-fluoro-3-methylphenoxy)methyl moiety into target molecules, a strategy often employed to modify lipophilicity, construct prodrug scaffolds (e.g., phosphonooxymethyl ethers), or synthesize specific receptor modulators where the phoxymethyl ether linkage acts as a bioisostere.[1]

Key Technical Data:

- CAS Number: 1692195-37-1[1]

- Formula: C

H

ClFO

- Molecular Weight: 174.60 g/mol [\[1\]](#)
- SMILES: CC1=C(F)C(OCCl)=CC=C1
- Synonyms: Chloromethyl 2-fluoro-3-methylphenyl ether; 2-Fluoro-3-methylphenol chloromethyl ether.[\[1\]](#)

Chemical Identity & Physicochemical Properties

The compound is an alpha-haloether, a class of compounds known for their high electrophilicity.[\[1\]](#) The chlorine atom is activated by the adjacent oxygen, making it susceptible to rapid nucleophilic displacement or hydrolysis.[\[1\]](#)

Property	Value	Note
Appearance	Colorless to pale yellow oil	Typically generated in situ or used immediately due to instability. [1]
Boiling Point	~220°C (Predicted)	Likely to decompose before boiling at atm pressure. [1] Distill under high vacuum only.
Density	~1.2 g/cm ³ (Predicted)	Denser than water. [1]
Solubility	DCM, THF, Toluene, Et ₂ O	Reacts violently with water/alcohols. [1]
Reactivity	High	Hydrolyzes rapidly to 2-fluoro-3-methylphenol, formaldehyde, and HCl. [1]

Structural Distinction

It is imperative to distinguish this compound from its structural isomer:

- Target Compound (CAS 1692195-37-1):

(Chloromethyl ether).[1] Used for

-alkylation to install a phenoxymethyl group.[1]

- Isomer (CAS 647037-27-2):

(Benzyl chloride).[1] Used to install a benzyl group.[1][2]

Synthesis & Manufacturing Protocols

Due to the high reactivity and potential carcinogenicity of chloromethyl ethers, this compound is often synthesized in situ or in small batches.[1] The standard industrial route involves the chloromethylation of the parent phenol.[1]

Core Synthesis Pathway

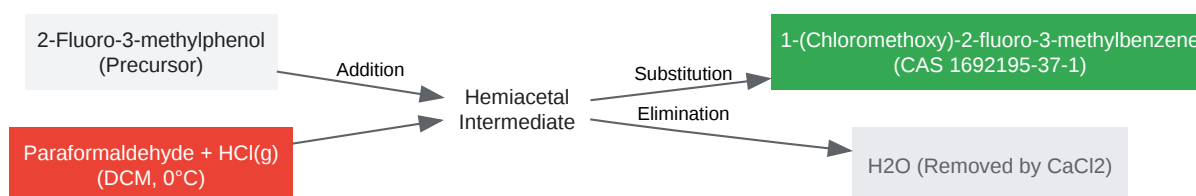
Reagents: 2-Fluoro-3-methylphenol, Paraformaldehyde, Hydrogen Chloride (gas), Calcium Chloride (drying agent).[1] Solvent: Dichloromethane (DCM) or Chloroform.[1]

Step-by-Step Protocol

- Preparation: Charge a flame-dried reaction vessel with 2-fluoro-3-methylphenol (1.0 eq) and Paraformaldehyde (1.2 eq) in anhydrous DCM (0.5 M concentration).
- Chlorination: Cool the mixture to 0°C. Bubble dry HCl gas slowly through the suspension for 2–4 hours. The paraformaldehyde will depolymerize and react, clearing the suspension.[1]
 - Mechanistic Insight: The HCl protonates the formaldehyde (formed from paraformaldehyde), generating a reactive oxonium species that attacks the phenolic oxygen (or vice versa, via hemiacetal intermediate) to form the chloromethyl ether.[1]
- Work-up (Critical):
 - Stop HCl flow.[1]

- Decant the solution from any aqueous layer (water is a byproduct).[1]
- Dry the organic layer immediately over anhydrous CaCl₂
or MgSO₄
for 1 hour.[1]
- Note: Do not perform an aqueous wash (bicarb/brine), as the product will hydrolyze instantly.[1]
- Isolation: Filter the drying agent and concentrate the filtrate under reduced pressure at low temperature (<30°C).
- Storage: Use immediately. If storage is necessary, keep at -20°C under Argon over molecular sieves.[1]

Synthesis Diagram



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Figure 1: Synthesis of **1-(Chloromethoxy)-2-fluoro-3-methylbenzene** via HCl-mediated chloromethylation.

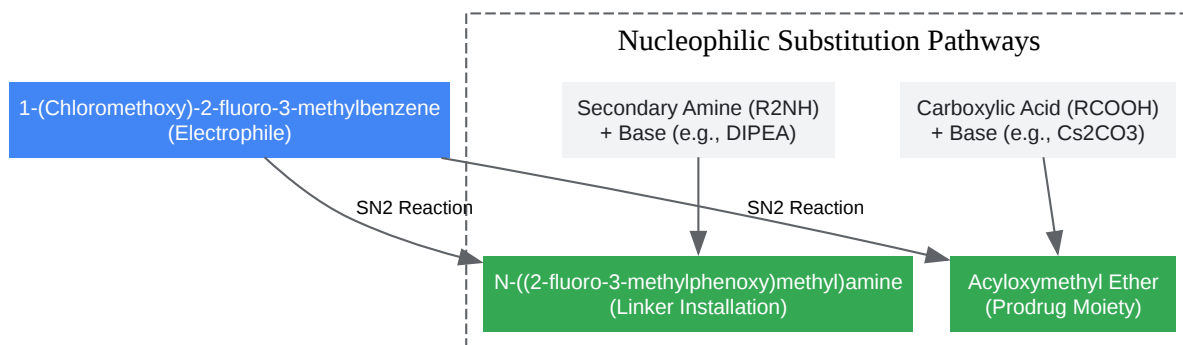
Reactivity & Applications

The primary utility of CAS 1692195-37-1 is as a "soft" alkylating agent.[1] The oxygen atom stabilizes the carbocation character at the methylene carbon, making it highly reactive toward nucleophiles (amines, carboxylates, alcohols).[1]

Key Applications

- **Prodrug Synthesis:** Used to synthesize phosphonooxymethyl ethers or acyloxymethyl ethers. [1] The chloromethyl ether reacts with a drug's functional group (e.g., an amine or hydroxyl) to create a linkage that is metabolically labile, releasing the active parent drug and the harmless phenol byproduct in vivo.[1]
- **Phenoxymethyl Linkers:** Used in medicinal chemistry to link the 2-fluoro-3-methylphenyl motif to a core scaffold (e.g., a heterocycle) via a methylene bridge.[1] This specific substitution pattern (2-F, 3-Me) is often explored to optimize metabolic stability (blocking metabolic soft spots) or enhance binding affinity.[1]

Reactivity Workflow



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Figure 2: Reactivity profile showing nucleophilic displacement pathways for linker installation and prodrug synthesis.

Safety & Handling (Critical)

Hazard Class: Alkylating Agent / Suspected Carcinogen.[1] Chloromethyl ethers (e.g., MOM-Cl, BOM-Cl) are notorious for their carcinogenicity (specifically lung cancer) due to their ability to alkylate DNA.[1] While specific toxicological data for this derivative may be sparse, it must be handled with the same rigor as Bis(chloromethyl)ether.[1]

- **Engineering Controls:** All operations must be performed in a certified chemical fume hood.

- PPE: Double nitrile gloves, lab coat, and safety glasses.[1] A full-face respirator is recommended if working outside a hood (not advised).[1]
- Decontamination: Quench all glassware and spills with a solution of ammonium hydroxide or methanolic ammonia.[1] This converts the reactive chloride into a less toxic amine/acetal.[1]
- Waste: Dispose of as hazardous halogenated organic waste.

References

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- To cite this document: BenchChem. [Technical Profile: 1-(Chloromethoxy)-2-fluoro-3-methylbenzene[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13216044/docs#technical-profile-1-chloromethoxy-2-fluoro-3-methylbenzene-1\]](https://www.benchchem.com/product/b13216044/docs#technical-profile-1-chloromethoxy-2-fluoro-3-methylbenzene-1)

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